

Technical Guide: Fmoc-D-HoSer(Bzl)-OH Safety & Handling

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Compound of Interest

Compound Name: *Fmoc-|A-HoSer(Bzl)-OH*

CAS No.: 1313054-84-0

Cat. No.: B1450053

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Executive Summary & Substance Profile

Fmoc-D-HoSer(Bzl)-OH is a protected non-standard amino acid derivative used to incorporate D-homoserine into peptide chains. The critical feature of this compound is the Benzyl (Bzl) ether protection on the side-chain hydroxyl group. Unlike tert-butyl (tBu) or trityl (Trt) groups, the Benzyl ether is stable to standard Trifluoroacetic Acid (TFA) cleavage. This property dictates its specific utility: it is intended for sequences where the side chain must remain protected after resin cleavage, or for synthesis protocols requiring harsh acid (HF/TFMSA) or catalytic hydrogenation for final deprotection.

Chemical Identity

Property	Specification
Chemical Name	N-alpha-(9-Fluorenylmethoxycarbonyl)-O-benzyl-D-homoserine
Common Name	Fmoc-D-HoSer(Bzl)-OH
Structure	Fmoc-NH-CH(COOH)-CH ₂ -CH ₂ -O-Benzyl
Molecular Formula	C ₂₆ H ₂₅ NO ₅
Molecular Weight	~431.5 g/mol
CAS Number	Analog Reference: [1] [2] [3] [4] [5] [6] [7] [8] [9] 1185841-92-2 (L-isomer); D-isomer is vendor-specific.
Solubility	Soluble in DMF, NMP, DMSO; Sparingly soluble in DCM.
Appearance	White to off-white powder.

Hazard Identification & Risk Assessment

While specific toxicological data for this derivative may be limited, it shares the hazard profile of the Fmoc-amino acid class.

GHS Classification (Inferred):

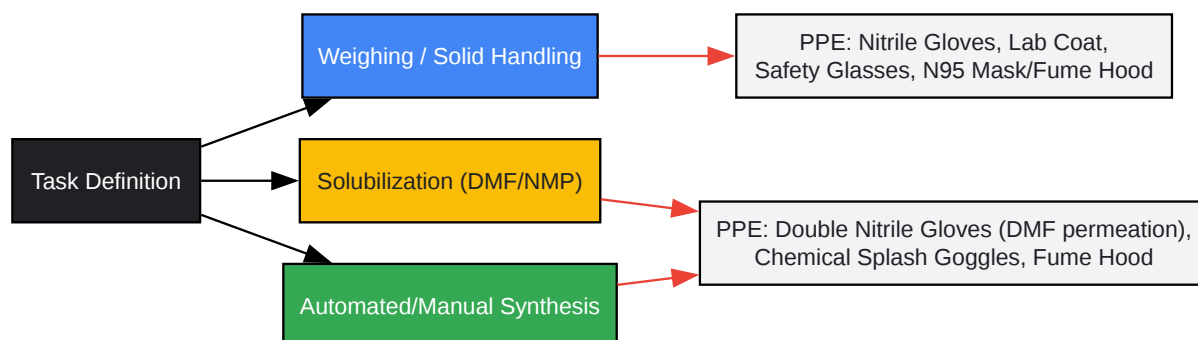
- Skin Irritation: Category 2 (H315)
- Eye Irritation: Category 2A (H319)
- STOT-SE (Respiratory): Category 3 (H335)

Critical Handling Risks:

- Inhalation: Fine dust generation during weighing can irritate the respiratory tract.
- Contact: Prolonged contact with the solid or solutions in DMF can cause dermatitis.

- Hygroscopicity: Moisture absorption can hydrolyze the Fmoc group over time (slow release of Fmoc-OH), reducing coupling efficiency.

PPE Decision Matrix



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Figure 1: PPE Selection based on experimental state. Note the requirement for double-gloving when handling DMF solutions due to rapid permeation.

Storage & Stability

To maintain enantiomeric purity and coupling integrity:

- Temperature: Store at +2°C to +8°C (Refrigerated). Long-term storage at -20°C is acceptable but requires equilibration to room temperature before opening to prevent condensation.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible.
- Container: Keep tightly sealed. If the bottle is frequently opened, consider aliquoting into single-use vials to minimize moisture exposure.

Synthesis Protocol (SPPS)

This section details the specific handling of Fmoc-D-HoSer(Bzl)-OH in solid-phase synthesis.

A. Solubilization

- Solvent: DMF (N,N-Dimethylformamide) or NMP (N-methyl-2-pyrrolidone).[8]

- Concentration: Typically 0.2 M to 0.5 M.
- Protocol:
 - Weigh the powder in a static-free boat.
 - Add DMF. Vortex gently.
 - Note: If the solution appears cloudy, mild sonication (30 sec) is safe. Do not heat above 40°C to avoid Fmoc cleavage.

B. Coupling Parameters

The steric bulk of the benzyl-protected homoserine side chain is moderate. Standard coupling times are usually sufficient, but "double coupling" is recommended to ensure high yield.

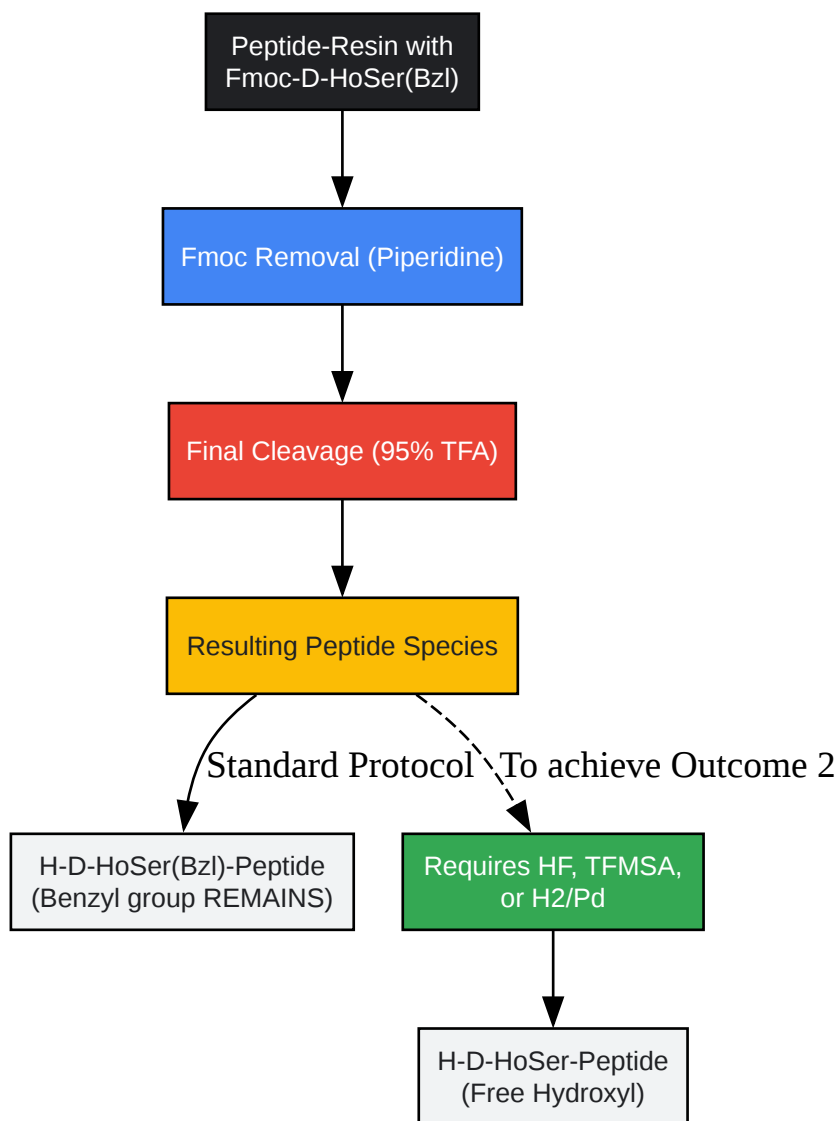
- Activators: HBTU/HOBt, HATU/HOAt, or DIC/Oxyma.
- Base: DIPEA (Diisopropylethylamine) or NMM (N-methylmorpholine).
- Stoichiometry: 3-5 equivalents relative to resin loading.
- Time: 45–60 minutes (Single coupling) or 2 x 30 minutes (Double coupling).

C. The "Benzyl Trap": Cleavage & Deprotection Logic

Crucial Technical Insight: The Benzyl (Bzl) ether on the homoserine side chain is NOT removed by the standard 95% TFA cleavage cocktail used to release the peptide from the resin.

- Scenario A: You want the Benzyl group to remain.
 - Proceed with standard TFA/TIS/H₂O cleavage. The peptide will elute with the side chain as -CH₂-CH₂-O-Bzl.
- Scenario B: You want free Homoserine (-OH).
 - Do NOT use this product if you only have access to TFA. You must use Fmoc-D-HoSer(tBu)-OH or Fmoc-D-HoSer(Trt)-OH.

- If you must use the Bzl derivative, removal requires Hydrogen Fluoride (HF), TFMSA, or Hydrogenolysis ($H_2/Pd/C$) after the peptide is cleaved from the resin.



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Figure 2: The chemical fate of the Benzyl ether during standard SPPS workflows. Note that standard TFA cleavage does not yield the free hydroxyl.

Emergency Procedures

Incident	Protocol
Skin Contact	Wash immediately with soap and copious water for 15 minutes. Remove contaminated clothing. If using DMF, do not use alcohol to wash (enhances skin absorption).
Eye Contact	Rinse cautiously with water for 15 minutes, lifting eyelids. Remove contact lenses if present. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen.
Spill	Dampen with water to avoid dust. Sweep up into a chemical waste container. Clean area with soap and water.

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